

# Application Notes and Protocols for NF023 Hexasodium Salt

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## Compound of Interest

Compound Name: NF023 hexasodium

Cat. No.: B1139560

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## For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and handling of stock solutions of **NF023 hexasodium** salt, a selective P2X1 purinergic receptor antagonist and Gao/i protein inhibitor. Adherence to these guidelines is crucial for ensuring the stability, and efficacy of the compound in experimental settings.

## Quantitative Data Summary

The physical and chemical properties of **NF023 hexasodium** salt can vary slightly between suppliers, primarily due to differences in hydration states. The following table summarizes key quantitative data from various commercial sources.

Property	Value	Source
Molecular Formula	C <sub>35</sub> H <sub>20</sub> N <sub>4</sub> Na <sub>6</sub> O <sub>21</sub> S <sub>6</sub>	Sigma-Aldrich, MedChemExpress, Tocris Bioscience
Molecular Weight	1162.88 g/mol	Sigma-Aldrich, MedChemExpress
1162.86 g/mol	Tocris Bioscience	
1030.9 g/mol (hydrate)	Cayman Chemical	
1168.92 g/mol	TargetMol	
Appearance	White to off-white solid	Sigma-Aldrich
Purity	≥95% (HPLC)	Sigma-Aldrich
≥90%	Cayman Chemical	
Solubility in Water	Soluble	
35 mg/mL	Sigma-Aldrich	
25 mg/mL	Sigma-Aldrich	
100 mM	Cayman Chemical	
105.3 mg/mL (90.08 mM)	TargetMol	
Storage (Solid)	2-8°C	Sigma-Aldrich
-20°C (for up to 3 years)	TargetMol, Cayman Chemical	
Storage (Stock Solution)	-20°C (for up to 1 month) or -80°C (for up to 6 months)	
		MedChemExpress

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM NF023 Hexasodium Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **NF023 hexasodium** salt in sterile water.

Materials:

- **NF023 hexasodium** salt powder
- Sterile, nuclease-free water
- Vortex mixer
- Sonicator (optional, but recommended)[1]
- Sterile 0.22  $\mu\text{m}$  syringe filter
- Sterile microcentrifuge tubes or cryovials

Procedure:

- **Equilibration:** Allow the vial of **NF023 hexasodium** salt powder to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of NF023 powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 1.163 mg of NF023 (based on a molecular weight of 1162.88 g/mol ).
- **Solubilization:** Add the appropriate volume of sterile water to the tube. For a 10 mM stock, if you weighed 1.163 mg, add 1 mL of water.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes. If the compound does not fully dissolve, sonication is recommended to aid dissolution.[1]
- **Sterilization:** To ensure sterility for cell-based assays, filter the stock solution through a 0.22  $\mu\text{m}$  syringe filter into a new sterile tube.[2] This step is critical for preventing contamination of cell cultures.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials to minimize freeze-thaw cycles.[3] Store the aliquots at

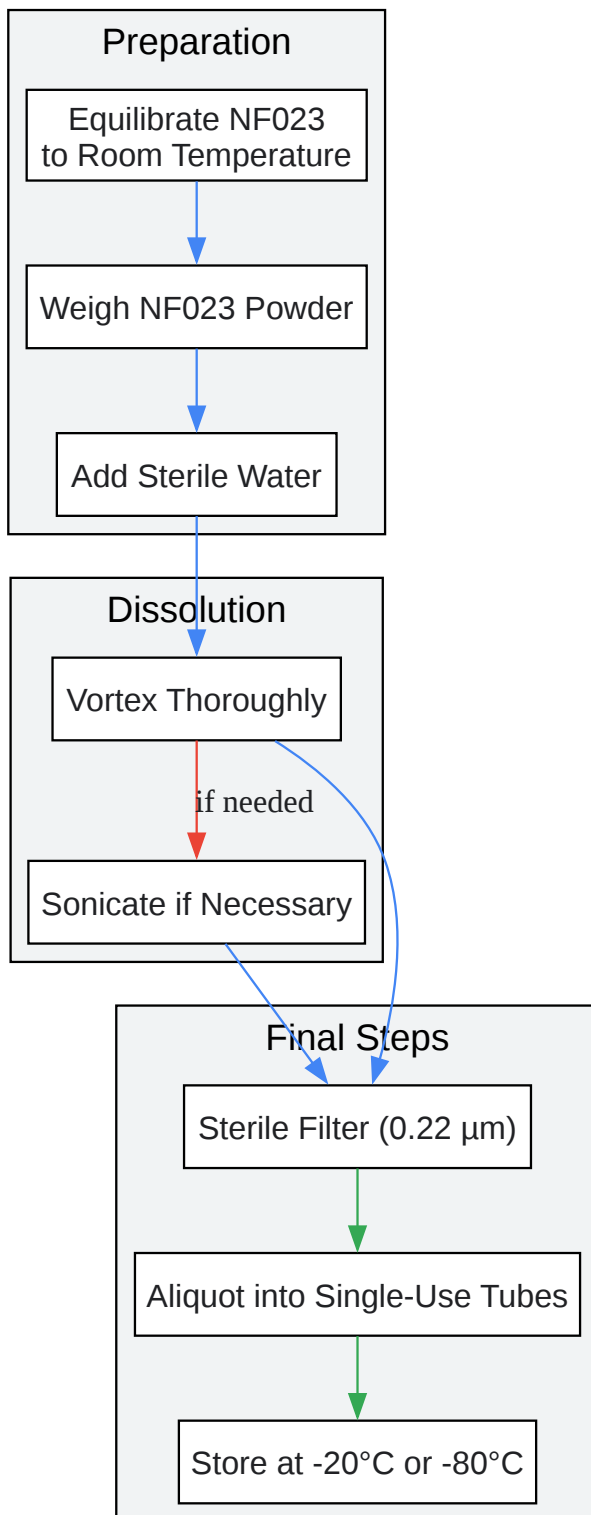
-20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).<sup>[2]</sup>

Note: Always refer to the manufacturer's datasheet for the specific molecular weight of the lot you are using to ensure accurate concentration calculations.

## Visualizations

### Experimental Workflow: NF023 Stock Solution Preparation

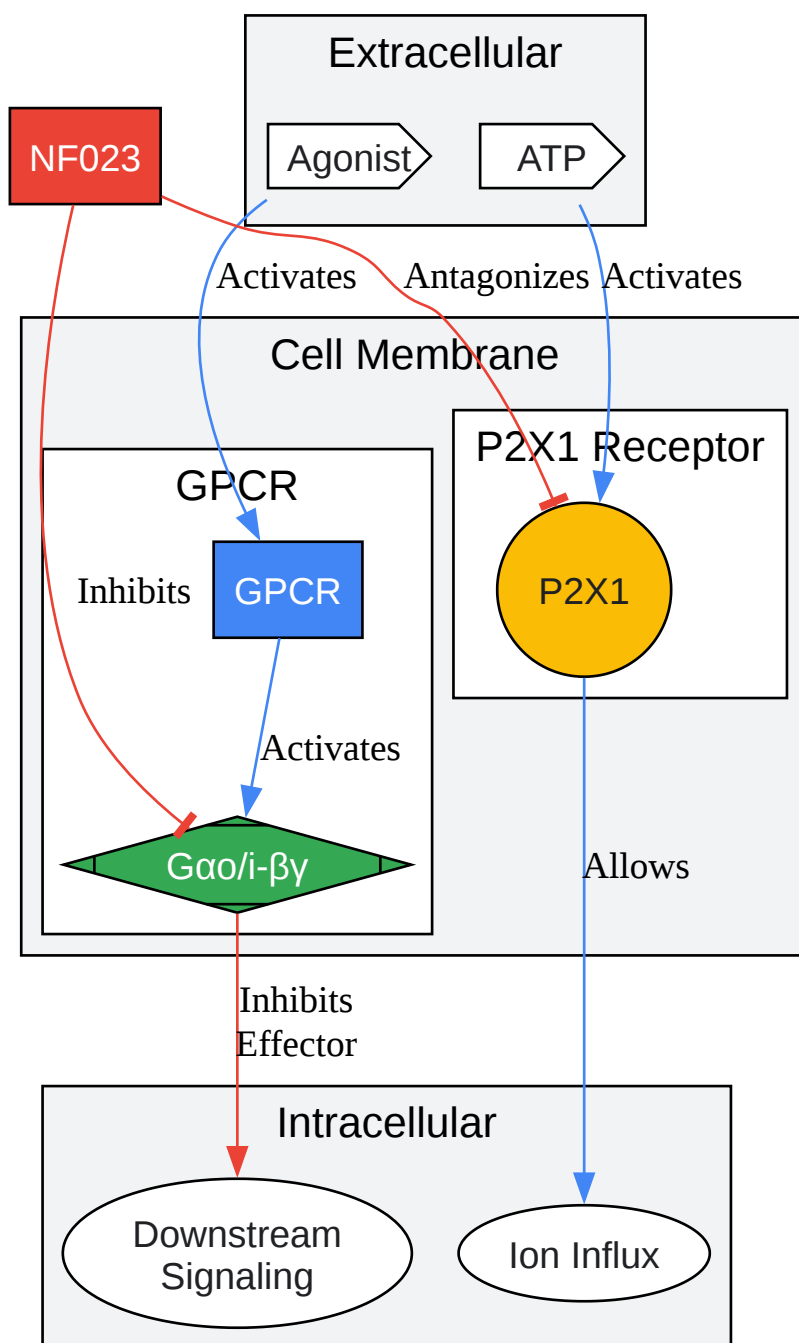
## Workflow for NF023 Stock Solution Preparation

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Caption: A flowchart illustrating the step-by-step process for preparing a sterile stock solution of NF023.

## Signaling Pathway: Mechanism of Action of NF023

### NF023 Mechanism of Action



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Caption: A diagram showing NF023's dual inhibitory action on P2X1 receptors and Gα*i* proteins.

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## References

- 1. NF023 hexasodium | P2X Receptor | TargetMol [targetmol.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. NF023 A suramin analog that acts as a selective and direct G-protein antagonist for  $\alpha$ -subunits of the Go/Gi group (EC50 ~ 300 nM). | Sigma-Aldrich [sigmaaldrich.com]
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